

3,5-Difluoro-4-methoxybenzylamine stability and storage conditions

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Compound of Interest

Compound Name: 3,5-Difluoro-4-methoxybenzylamine

Cat. No.: B009059

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Technical Support Center: 3,5-Difluoro-4-methoxybenzylamine

Welcome to the technical support guide for **3,5-Difluoro-4-methoxybenzylamine** (CAS: 105969-16-2).^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, providing in-depth information on the stability, storage, and handling of this compound. This guide offers troubleshooting advice and answers to frequently asked questions to ensure the integrity of your experiments.

Section 1: Chemical Profile and Intrinsic Stability

3,5-Difluoro-4-methoxybenzylamine is a substituted benzylamine with the molecular formula $C_8H_9F_2NO$.^{[1][2][3]} Its structure, featuring a methoxy group and two fluorine atoms on the benzene ring, influences its chemical properties, including stability.

Physicochemical Properties

A foundational understanding of the physicochemical properties is crucial for safe and effective handling.

Property	Value	Source
CAS Number	105969-16-2	[1][2]
Molecular Formula	C ₈ H ₉ F ₂ NO	[1][2][3]
Molecular Weight	173.16 g/mol	[1][2]
Boiling Point	231.6 °C at 760 mmHg	[1]
Density	1.22 g/cm ³	[1]
Flash Point	93.9 °C	[1]

Inherent Stability Considerations

The benzylamine moiety is susceptible to oxidation and can react with atmospheric carbon dioxide. The electron-withdrawing nature of the fluorine atoms and the electron-donating methoxy group can influence the reactivity of the amine and the stability of the benzene ring. While generally stable under recommended storage conditions, prolonged exposure to air, light, or incompatible materials can lead to degradation. Some sources indicate that the compound is air-sensitive.[1]

Section 2: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the storage and handling of **3,5-Difluoro-4-methoxybenzylamine**.

Q1: What are the optimal storage conditions for **3,5-Difluoro-4-methoxybenzylamine**?

A1: To ensure long-term stability, **3,5-Difluoro-4-methoxybenzylamine** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[4][5] It is recommended to keep it in a dark place under an inert atmosphere, such as nitrogen or argon, at room temperature. [1] Some suppliers of similar fluorinated benzylamines recommend refrigerated storage (2-8°C) under an inert atmosphere.[6]

Q2: Is this compound sensitive to air or moisture?

A2: Yes, some data suggests that **3,5-Difluoro-4-methoxybenzylamine** is air-sensitive.[1] Benzylamines, in general, can absorb carbon dioxide from the air.[7] Therefore, it is crucial to minimize exposure to the atmosphere by using an inert gas blanket and ensuring containers are securely sealed when not in use.[5][8]

Q3: What materials are incompatible with **3,5-Difluoro-4-methoxybenzylamine**?

A3: This compound is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[9][10] Contact with these substances can lead to vigorous reactions and degradation of the compound.

Q4: What are the signs of degradation?

A4: Visual signs of degradation can include a change in color (e.g., from colorless/light yellow to a darker shade) or the formation of precipitates. Chemical analysis, such as NMR or LC-MS, would be required to confirm degradation and identify byproducts.

Q5: What is the recommended personal protective equipment (PPE) when handling this compound?

A5: Due to its potential hazards, appropriate PPE is essential. This includes chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[6][9][11] All handling of the compound, especially when not in a solution, should be performed in a certified chemical fume hood to avoid inhalation of vapors.[4][9]

Section 3: Troubleshooting Guide

This guide provides a structured approach to identifying and resolving common issues encountered during the use of **3,5-Difluoro-4-methoxybenzylamine**.

Experimental Workflow Troubleshooting

Caption: Troubleshooting workflow for inconsistent experimental results.

Common Problems and Solutions

Problem	Potential Cause	Recommended Action
Low reaction yield	Degraded starting material: The compound may have degraded due to improper storage or handling.	1. Verify the purity of the 3,5-Difluoro-4-methoxybenzylamine using an appropriate analytical technique (e.g., ^1H NMR, LC-MS). 2. If degradation is confirmed, obtain a fresh batch of the compound. 3. Ensure all future handling is done under an inert atmosphere.
Incompatible reaction conditions: The reaction may be sensitive to air or moisture, or other reagents may be incompatible.	1. Ensure all solvents and reagents are anhydrous. 2. Run the reaction under an inert atmosphere (nitrogen or argon). 3. Review the literature for similar reactions to identify potential incompatibilities.	
Formation of unexpected byproducts	Oxidation of the benzylamine: Exposure to air can lead to the formation of the corresponding imine or benzaldehyde.	1. Strictly maintain an inert atmosphere during the reaction and workup. 2. Use degassed solvents.
Reaction with CO_2 : Absorption of atmospheric carbon dioxide can form a carbamate salt.	1. Handle the compound and set up reactions under an inert atmosphere.	
Compound appears discolored	Decomposition: Prolonged exposure to light, air, or elevated temperatures can cause the compound to decompose and change color.	1. While a slight yellow color may be acceptable, significant darkening indicates potential degradation. 2. Confirm purity via analytical methods before use. 3. Store the compound in an amber vial in a dark, cool place. [1]

Section 4: Experimental Protocols

Protocol for Handling and Dispensing Air-Sensitive 3,5-Difluoro-4-methoxybenzylamine

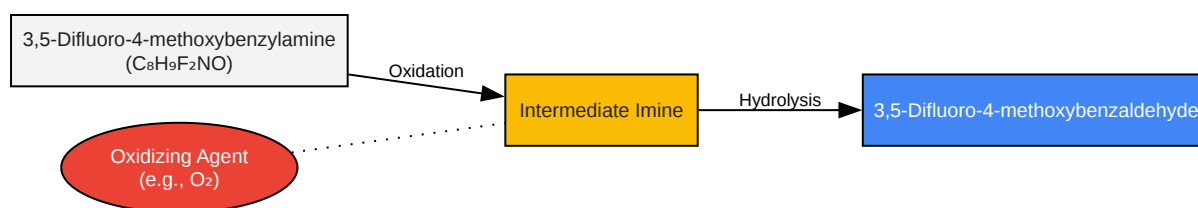
This protocol outlines the steps for safely handling the compound to minimize exposure to air and moisture.

- Preparation:
 - Place the sealed container of **3,5-Difluoro-4-methoxybenzylamine**, along with any necessary labware (syringes, needles, spatulas, vials), into a glovebox antechamber.
 - Alternatively, prepare a Schlenk line setup with a supply of dry, inert gas (nitrogen or argon).
- Inerting the Container:
 - If using a Schlenk line, carefully insert a needle connected to the inert gas line and another needle as an outlet.
 - Gently purge the container with the inert gas for several minutes to displace any air.
- Dispensing:
 - Under a positive pressure of inert gas, quickly open the container.
 - If the compound is a liquid, use a dry, gas-tight syringe to withdraw the desired amount.
 - If it is a solid, use a clean, dry spatula to transfer the compound to a pre-weighed, inerted vial.
- Sealing and Storage:
 - Securely seal the primary container and the vial containing the dispensed compound.
 - Wrap the seals with Parafilm for extra protection.

- Store the containers under the recommended conditions (cool, dry, dark, inert atmosphere).^{[1][4][5]}

Illustrative Degradation Pathway

The primary amine of benzylamines is susceptible to oxidation, which can be a potential degradation pathway.



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Caption: Potential oxidative degradation pathway of **3,5-Difluoro-4-methoxybenzylamine**.

Section 5: Safety and Disposal

Health and Safety Information

Benzylamines can be corrosive and cause skin and eye burns.^{[9][10]} They may also cause respiratory irritation.^{[9][12]} Always consult the Safety Data Sheet (SDS) provided by the supplier for complete and up-to-date safety information.^{[4][6][8][10]} In case of exposure, follow standard first aid procedures and seek immediate medical attention.^{[6][10]}

Disposal

Dispose of **3,5-Difluoro-4-methoxybenzylamine** and any contaminated materials in accordance with local, state, and federal regulations.^[13] It is recommended to use a licensed professional waste disposal service.^[13] Do not dispose of the chemical down the drain.^{[4][12]}

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